

A Deep Dive into the Viscoelastic Properties of Sodium Hyaluronate in Healon

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Compound of Interest

Compound Name: *Healon*

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This technical guide provides a comprehensive analysis of the viscoelastic properties of sodium hyaluronate as utilized in the **Healon** family of ophthalmic viscosurgical devices (OVDs).

Healon products are critical tools in ophthalmic surgery, primarily used to create and maintain space in the anterior chamber of the eye, protect delicate intraocular tissues, and manipulate tissues during procedures.^{[1][2][3]} The unique rheological behavior of sodium hyaluronate is central to the clinical performance of these devices.^{[4][5]} This document will delve into the quantitative viscoelastic parameters of various **Healon** formulations, the detailed experimental protocols for their measurement, and the logical relationships governing their function.

Introduction to Sodium Hyaluronate and Healon

Sodium hyaluronate is a naturally occurring linear polysaccharide composed of repeating disaccharide units of N-acetylglucosamine and sodium glucuronate.^{[6][7]} It is a key component of the extracellular matrix in connective tissues and is found in high concentrations in the vitreous and aqueous humor of the eye.^{[7][8]} The sodium hyaluronate used in **Healon** products is a highly purified, non-inflammatory, high molecular weight fraction derived from bacterial fermentation.^{[6][9]}

The clinical efficacy of **Healon** as an OVD is directly attributable to its viscoelastic nature, meaning it exhibits both viscous (fluid-like) and elastic (solid-like) properties.^{[1][4]} These properties are influenced by the molecular weight and concentration of the sodium hyaluronate, as well as the shear rate applied during surgical maneuvers.^{[10][11][12]}

Viscoelastic Properties of Healon Formulations

The **Healon** family includes several formulations with distinct viscoelastic profiles tailored for different surgical needs. These include the cohesive **Healon** and **Healon GV**, and the viscoadaptive **Healon5**.^{[8][13][14]} **Healon** EndoCoat is a dispersive OVD.^[6] Cohesive OVDs, characterized by high molecular weight and long-chain molecules, are adept at maintaining space, while dispersive OVDs, with lower molecular weights and shorter chains, are better at coating and protecting tissues.^{[12][15]} Viscoadaptive OVDs exhibit both cohesive and dispersive properties depending on the surgical conditions.^[8]

The key viscoelastic parameters that define the performance of **Healon** products include zero-shear viscosity, pseudoplasticity, relaxation time, and the elastic (storage) and viscous (loss) moduli.

Data Presentation

The following tables summarize the quantitative viscoelastic properties of various **Healon** formulations based on published studies.

Table 1: Rheological Properties of **Healon**, **Healon GV**, and **Healon5**^{[13][14]}

Property	Healon	Healon GV	Healon5
Sodium Hyaluronate Concentration	1.0% ^{[8][14]}	1.4% ^{[8][14]}	2.3% ^{[8][14]}
Mean Viscosity at Zero Shear Rate (Pa·s)	243 ± 5	2451 ± 12	5525 ± 14
Mean Pseudoplasticity	173 ± 7	754 ± 10	591 ± 6
Mean Relaxation Time (sec)	21 ± 3	83 ± 4	88 ± 6

Table 2: Molecular and Physical Properties of Various **Healon** Formulations

Property	Healon	Healon GV Pro	Healon5	Healon EndoCoat
Sodium Hyaluronate Concentration	1.0% [7] [16]	1.8% [17]	2.3% [8]	3.0% (30 mg/ml) [6] [9]
Molecular Weight (Da)	~3,200,000 [16]	~3,200,000 [17]	~4,000,000 [8]	~800,000 [6] [9]
Viscosity	1.70 - 2.75 Log (Pas) [16]	2.60 - 3.50 Log (Pas) [17]	High at low shear rates [13]	~50,000 cP [6] [9]
Osmolality (mOsm/kg)	295 [18]	312 [18]	322 [18]	~320 [6] [9]
Classification	Cohesive [16]	Cohesive [17]	Viscoadaptive [8]	Dispersive [6]

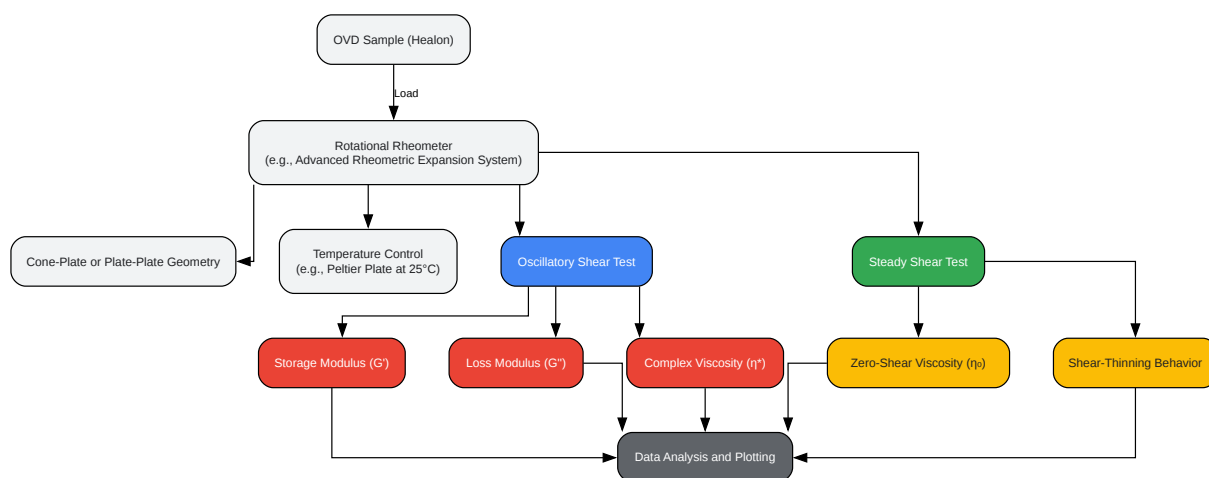
Experimental Protocols for Viscoelastic Characterization

The characterization of the viscoelastic properties of OVDs like **Healon** is guided by international standards such as ISO 15798.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[19\]](#)[\[20\]](#) The following sections detail the methodologies for measuring the key parameters presented in the tables above.

Rheological Measurements using a Rotational Rheometer

A rotational rheometer is a primary instrument for characterizing the viscoelastic properties of OVDs.[\[21\]](#)[\[22\]](#)

Experimental Workflow for Rheological Analysis



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Caption: Workflow for rheological analysis of OVDs.

Methodology:

- Instrumentation: An Advanced Rheometric Expansion System or a similar controlled-stress or controlled-rate rheometer is used.[13] The instrument is equipped with a cone-plate or parallel-plate measuring system.[21][22]
- Temperature Control: All measurements are performed at a physiologically relevant temperature, typically 25°C, maintained by a Peltier plate or a similar temperature control unit.[21][22]

- **Sample Loading:** A sufficient amount of the **Healon** sample is carefully loaded onto the rheometer plate, ensuring no air bubbles are trapped. A standard loading protocol is followed to ensure consistency.[\[21\]](#)[\[22\]](#)
- **Oscillatory Shear Tests (for G' , G'' , and η^*):***
 - A small-amplitude sinusoidal shear strain is applied to the sample over a range of frequencies (e.g., 0.1 to 100 Hz).[\[21\]](#)[\[22\]](#)
 - The resulting stress response is measured to determine the storage modulus (G'), which represents the elastic component, and the loss modulus (G''), which represents the viscous component.[\[4\]](#)
 - The complex viscosity (η^*) is also calculated from these measurements.[\[21\]](#)
- **Steady Shear Tests (for Zero-Shear Viscosity and Pseudoplasticity):**
 - The viscosity is measured over a range of shear rates, typically from a very low rate (e.g., 0.001 s^{-1}) to a high rate (e.g., 100 s^{-1}).[\[21\]](#)[\[22\]](#)
 - The zero-shear viscosity (η_0) is determined from the plateau in viscosity at the lowest shear rates.[\[4\]](#)
 - Pseudoplasticity (shear-thinning behavior) is observed as the decrease in viscosity with increasing shear rate.[\[4\]](#)[\[23\]](#) The viscosity-shear rate relationship is typically presented on a log-log plot.[\[2\]](#)

Molecular Weight Determination

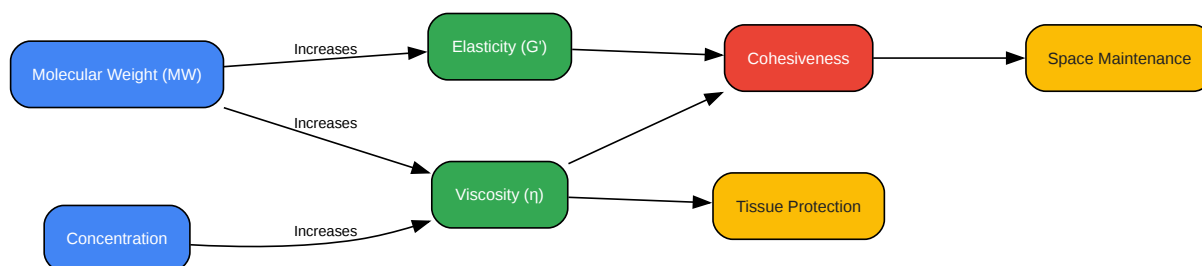
The molecular weight of sodium hyaluronate is a critical determinant of its viscoelastic properties.[\[15\]](#)

Methodology:

- **Instrumentation:** High-performance gel permeation chromatography (HP-GPC) or size-exclusion chromatography (SEC) coupled with a multi-angle laser light scattering (MALLS) detector and a refractive index detector is a standard method.[\[24\]](#)[\[25\]](#)

- Column and Mobile Phase: Polymeric columns are used with a suitable mobile phase, such as a 0.15 M aqueous NaCl solution.[25]
- Calibration: The columns are calibrated using well-characterized polymer standards, such as Pullulan.[24]
- Sample Preparation: The **Healon** sample is dissolved in the mobile phase at a known concentration.
- Analysis: The sample is injected into the SEC system. The different molecular weight fractions are separated based on their size as they pass through the column. The detectors then quantify the molecular weight and its distribution.

Logical Relationship of Molecular Properties to Viscoelastic Behavior



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